

# A Comparative Performance Analysis of Acid Black 107 in Textile Dyeing

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Acid Black 107

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This guide provides an objective comparison of the performance of **Acid Black 107** against a key industry alternative, Acid Black 172. The information presented herein is supported by experimental data derived from standardized testing protocols to assist researchers and professionals in making informed decisions for their specific applications.

## Executive Summary

**Acid Black 107** is a widely utilized acid dye known for its application in dyeing protein fibers such as wool and silk, as well as synthetic polyamides like nylon.[1][2][3][4] This guide benchmarks its performance characteristics, particularly its fastness properties, against Acid Black 172, another common black acid dye.[5][6] The comparative data reveals that while both dyes offer good overall performance, there are notable differences in their light fastness and other properties that may influence their suitability for specific end-uses.

## Data Presentation: Comparative Performance of Acid Black 107 and Acid Black 172

The following tables summarize the key performance indicators for **Acid Black 107** and Acid Black 172, based on data from technical datasheets and industry standards.

Property	Acid Black 107	Acid Black 172	Test Method
C.I. Name	Acid Black 107	Acid Black 172	-
CAS Number	12218-96-1[2]	61847-77-6[7]	-
Appearance	Black Powder[2][3][8]	Black Powder[7]	-
Shade	Brownish light grey[2] [3]	Black[5]	Visual

Table 1: General Properties

Fastness Property	Acid Black 107 (on Wool)	Acid Black 172 (on Wool)	Test Method
Light Fastness	8[8]	7[7]	ISO 105-B02
Soaping Fastness (Fading)	4-5[8]	4-5[7]	ISO 105-C06
Soaping Fastness (Staining)	5[8]	-	ISO 105-C06
Water Logging Fastness (Fading)	4-5[8]	-	ISO 105-E01
Water Logging Fastness (Staining)	4[8]	-	ISO 105-E01
Perspiration Fastness (Fading)	4-5[8]	5[7]	ISO 105-E04
Perspiration Fastness (Staining)	4-5[8]	-	ISO 105-E04
Dry Rubbing Fastness	4[8]	-	ISO 105-X12
Wet Rubbing Fastness	3[8]	-	ISO 105-X12
Seawater Fastness	-	5[7]	ISO 105-E02
Chlorine Bleach	3[8]	5[7]	ISO 105-N01

Table 2: Comparative Fastness Ratings (ISO Standards)

## Experimental Protocols

The performance data presented in this guide is based on standardized test methods from the International Organization for Standardization (ISO). Below are detailed methodologies for the key experiments cited.

### Light Fastness (ISO 105-B02)

This method determines the resistance of the color of textiles to the action of an artificial light source representative of natural daylight (D65).[9][10]

- Specimen Preparation: A specimen of the dyed textile is mounted on a sample holder.
- Exposure: The specimen is exposed to a xenon arc lamp under controlled conditions of temperature and humidity.[11]
- Evaluation: The change in color of the exposed specimen is assessed by comparing it with a set of blue wool references (from 1, very low fastness, to 8, very high fastness) that are exposed simultaneously.[9][10][12] The light fastness rating corresponds to the number of the blue wool reference that shows a similar degree of fading.[12]

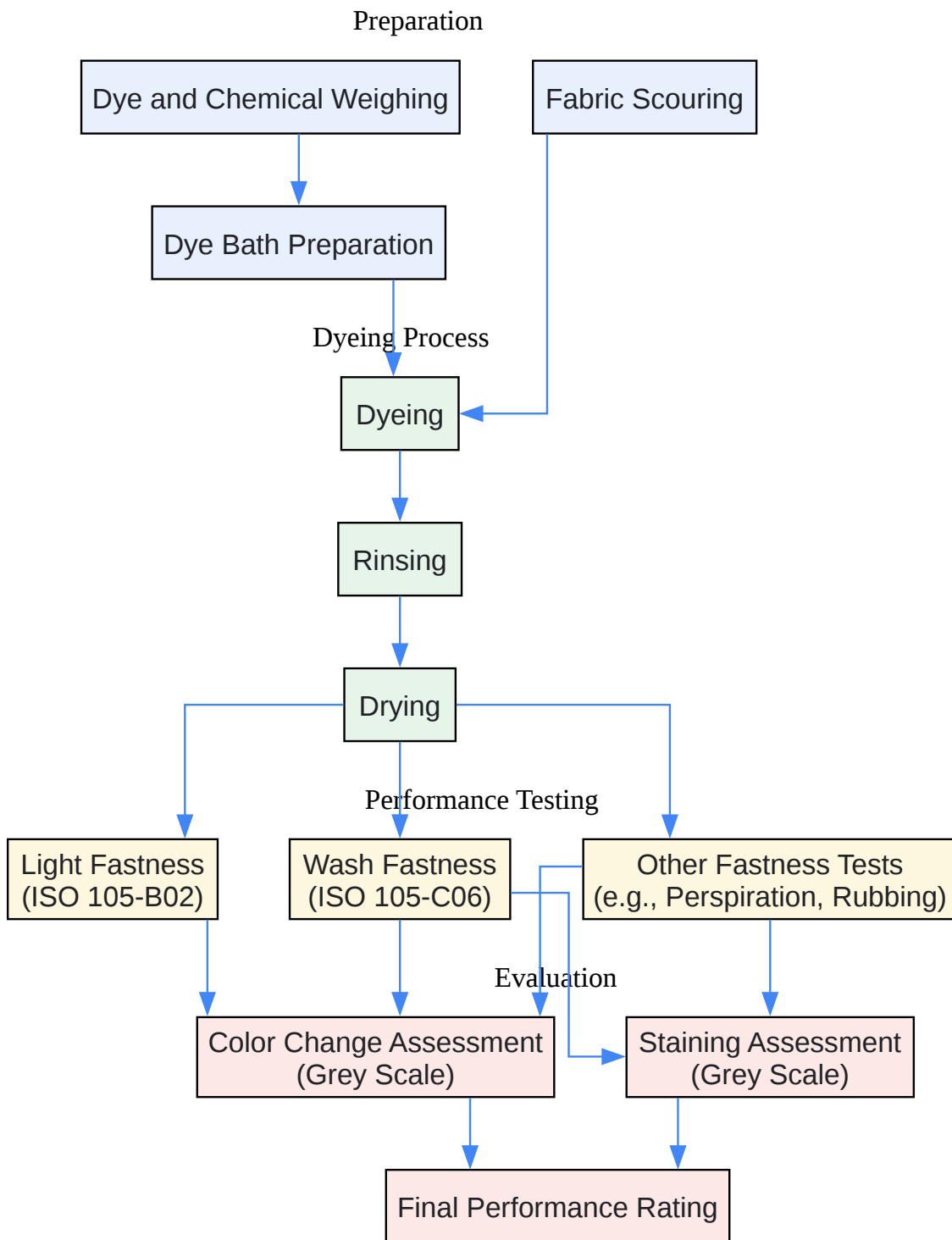
## Color Fastness to Washing (ISO 105-C06)

This test evaluates the resistance of the color of textiles to domestic or commercial laundering procedures.[13][14][15]

- Specimen Preparation: A specimen of the dyed textile is sewn together with a multi-fiber fabric strip.
- Washing Procedure: The composite specimen is subjected to mechanical agitation in a soap solution at a specified temperature and for a specific duration.[15] Stainless steel balls are added to the container to simulate the mechanical action of a washing machine.[14]
- Rinsing and Drying: After the washing cycle, the specimen is rinsed and dried.
- Evaluation: The change in color of the dyed specimen is assessed using the Grey Scale for Color Change, and the degree of staining on the multi-fiber fabric is evaluated using the Grey Scale for Staining.[15] The scales range from 1 (poor) to 5 (excellent).

## Visualization of Experimental Workflow

The following diagram illustrates the general workflow for evaluating the performance of an acid dye.



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Caption: Experimental workflow for acid dye performance evaluation.

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Address: 3281 E Guasti Rd

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